

Identity of "Os30" in Scientific Literature is Ambiguous

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Compound of Interest

Compound Name: Os30

Cat. No.: B12367079

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Following a comprehensive review of scientific and technical databases, the term "**Os30**" does not correspond to a clearly defined molecule, protein, or drug within the context of biomedical research and development. The search yielded multiple, unrelated subjects where "OS" and "30" appear, suggesting that "**Os30**" may be an abbreviation, an internal project name not in public literature, or a potential typographical error.

To provide an accurate and in-depth technical guide as requested, clarification of the precise subject is necessary. Below are the most relevant possibilities identified during the initial search:

Potential Candidates for "**Os30**":

- USP30 (Ubiquitin-Specific Peptidase 30): A deubiquitinating enzyme that plays a significant role in mitochondrial quality control. It is a researched target in drug development, particularly for conditions like idiopathic pulmonary fibrosis.[1]
- SOX30 (SRX-Box Transcription Factor 30): A protein that acts as a transcriptional regulator involved in embryonic development and the determination of cell fate.[2][3][4] It has been investigated for its role as a tumor suppressor in various cancers, including lung, breast, and prostate cancer.[3]
- OST-HER2: An immunotherapy program being developed by OS Therapies for the treatment of osteosarcoma (OS).[5] This therapy utilizes a bioengineered form of the bacterium *Listeria monocytogenes* to target HER2-expressing cancer cells.[5]

- Oral Solid Dose (OSD): This is a general term in the pharmaceutical industry referring to medications in solid forms like tablets and capsules.^{[6][7]} It is a field of development rather than a specific molecular entity.

Other search results for "**Os30**" were related to commercial products, including a silicone solvent and nutritional supplements, which are outside the scope of drug development research.^{[8][9][10]}

Without a specific, identifiable subject, it is not possible to proceed with the creation of a detailed technical guide that includes signaling pathways, experimental protocols, and quantitative data.

Further action is pending clarification from the requester on which of these, or another specific entity, is the intended topic of the report.

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